

# Physical properties of (E)-4,4-Dimethyl-2-pentene

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## Compound of Interest

Compound Name: (E)-4,4-Dimethyl-2-pentene

Cat. No.: B166808

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## An In-depth Technical Guide to the Physical Properties of (E)-4,4-Dimethyl-2-pentene

This guide provides a comprehensive overview of the core physical properties of **(E)-4,4-Dimethyl-2-pentene**, tailored for researchers, scientists, and professionals in drug development. It includes a detailed summary of quantitative data, experimental protocols for property determination, and workflow visualizations.

## Compound Overview

**(E)-4,4-Dimethyl-2-pentene**, also known as trans-4,4-Dimethyl-2-pentene, is an organic compound classified as an alkene.<sup>[1]</sup> Its structure is characterized by a five-carbon chain with a double bond between the second and third carbons and two methyl groups attached to the fourth carbon.<sup>[1]</sup> The "(E)" designation signifies a trans configuration, where the substituent groups are on opposite sides of the double bond.<sup>[1]</sup> This compound is a clear liquid at room temperature and serves as a valuable intermediate in organic synthesis due to the reactivity of its double bond.<sup>[1]</sup>

## Quantitative Physical Properties

The key physical properties of **(E)-4,4-Dimethyl-2-pentene** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
IUPAC Name	(E)-4,4-dimethylpent-2-ene	[1][2][3]
Synonyms	trans-4,4-Dimethyl-2-pentene	[1][2][4]
CAS Number	690-08-4	[1][2][3][4]
Molecular Formula	C <sub>7</sub> H <sub>14</sub>	[1][3][4]
Molecular Weight	98.19 g/mol	[1][3]
Exact Mass	98.10960 Da	[2]
Boiling Point	76.7 - 77 °C	[2][5][6]
Melting Point	-115 °C to -115.235 °C	[2][5]
Density	0.689 g/cm <sup>3</sup>	[2][5]
Refractive Index	1.398	[5]
Vapor Pressure	111.0 mmHg	[3][6]
Critical Temperature	237 °C	[5]

## Experimental Protocols for Property Determination

This section details the methodologies for determining the key physical properties of liquid organic compounds like **(E)-4,4-Dimethyl-2-pentene**.

### Boiling Point Determination (Capillary Method)

The capillary method is a simple technique for determining the boiling point of a small amount of liquid.[7] The boiling point is the temperature at which the vapor pressure of the liquid equals the applied atmospheric pressure.[8][9]

Materials:

- Thiele tube or beaker with high-boiling mineral oil
- Thermometer

- Small test tube (e.g., fusion tube)
- Capillary tube, sealed at one end
- Heating source (e.g., Bunsen burner or hot plate)
- Sample of **(E)-4,4-Dimethyl-2-pentene**

#### Procedure:

- **Sample Preparation:** Place a few milliliters of the liquid sample into the small test tube.
- **Capillary Insertion:** Invert the capillary tube (sealed end up) and place it inside the test tube containing the sample.<sup>[8]</sup>
- **Apparatus Setup:** Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- **Heating:** Immerse the assembly into the Thiele tube or oil bath, ensuring the sample is below the oil level.<sup>[8]</sup>
- **Observation:** Heat the apparatus gently. As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles.<sup>[8]</sup> Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube.<sup>[8][9]</sup> This indicates that the air has been replaced by the vapor of the substance.
- **Measurement:** Remove the heat source and allow the apparatus to cool slowly.
- **Boiling Point Reading:** The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn into the capillary tube.<sup>[7][8]</sup> This is the point where the external pressure equals the vapor pressure of the substance.

## Density Measurement (Pycnometer Method)

Density is the mass per unit volume of a substance.<sup>[10]</sup> The pycnometer (or specific gravity bottle) method provides a precise way to measure the density of a liquid.<sup>[10][11]</sup>

#### Materials:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube)
- Analytical balance
- Thermometer
- Sample of **(E)-4,4-Dimethyl-2-pentene**
- Distilled water (for calibration)

Procedure:

- Calibration:
  - Thoroughly clean and dry the pycnometer and weigh it accurately on the analytical balance ( $m_{\text{empty}}$ ).
  - Fill the pycnometer with distilled water of a known temperature. Ensure no air bubbles are trapped and the capillary in the stopper is filled.
  - Wipe the outside of the pycnometer dry and weigh it again ( $m_{\text{water}}$ ).
  - Record the temperature of the water. Using a reference table, find the density of water ( $\rho_{\text{water}}$ ) at that temperature.
  - Calculate the exact volume of the pycnometer:  $V = (m_{\text{water}} - m_{\text{empty}}) / \rho_{\text{water}}$ .
- Sample Measurement:
  - Empty and dry the pycnometer completely.
  - Fill the pycnometer with the **(E)-4,4-Dimethyl-2-pentene** sample, ensuring the temperature is controlled and recorded.
  - Insert the stopper, wipe the exterior dry, and weigh the filled pycnometer ( $m_{\text{sample}}$ ).
- Calculation:
  - Calculate the mass of the sample:  $m_{\text{liquid}} = m_{\text{sample}} - m_{\text{empty}}$ .

- Calculate the density of the sample:  $\rho_{\text{sample}} = m_{\text{liquid}} / V$ . For high precision, measurements should be conducted at a controlled temperature, such as 20°C.[11]

## Refractive Index Measurement (Abbe Refractometer)

The refractive index is a dimensionless number that describes how fast light travels through a material. It is a fundamental physical property used for substance identification and purity assessment.[12] The Abbe refractometer is a common instrument for this measurement.[13]  
[14]

Materials:

- Abbe refractometer
- Constant temperature water bath (recommended)
- Sample of **(E)-4,4-Dimethyl-2-pentene**
- Dropper or pipette
- Soft tissue and a suitable solvent (e.g., ethanol or acetone)

Procedure:

- **Instrument Setup:** Turn on the refractometer's light source. If necessary, connect it to a constant temperature bath to maintain a stable temperature (e.g., 20°C or 25°C), as refractive index is temperature-dependent.
- **Cleaning:** Open the prism assembly. Using a soft tissue and a small amount of ethanol or acetone, gently clean the surfaces of both the measuring and illuminating prisms.[13] Allow the solvent to evaporate completely.
- **Sample Application:** Place a few drops of the **(E)-4,4-Dimethyl-2-pentene** sample onto the surface of the lower prism.
- **Measurement:** Close the prism assembly securely. Look through the eyepiece. You will see a field of view that is partially light and partially dark.[13]

- Adjustment: Turn the coarse and fine adjustment knobs to bring the boundary line between the light and dark areas into sharp focus and exactly onto the center of the crosshairs.
- Dispersion Correction: If a colored band is visible at the boundary, adjust the dispersion compensator until the boundary becomes a sharp, colorless line.
- Reading: Read the refractive index value directly from the instrument's scale. Record the temperature at which the measurement was taken.

## Spectroscopic Analysis

1. Infrared (IR) Spectroscopy: IR spectroscopy is used to identify functional groups in a molecule. For an alkene like **(E)-4,4-Dimethyl-2-pentene**, characteristic absorption bands are expected:

- =C-H Stretch: A band appearing just above  $3000\text{ cm}^{-1}$  (typically  $3100\text{-}3000\text{ cm}^{-1}$ ).[\[15\]](#)[\[16\]](#)
- C=C Stretch: A moderate band in the  $1680\text{-}1640\text{ cm}^{-1}$  region.[\[15\]](#)[\[16\]](#)
- =C-H Bend (Wag): Strong bands in the  $1000\text{-}650\text{ cm}^{-1}$  region, which can help determine the substitution pattern of the alkene.[\[15\]](#)[\[16\]](#)

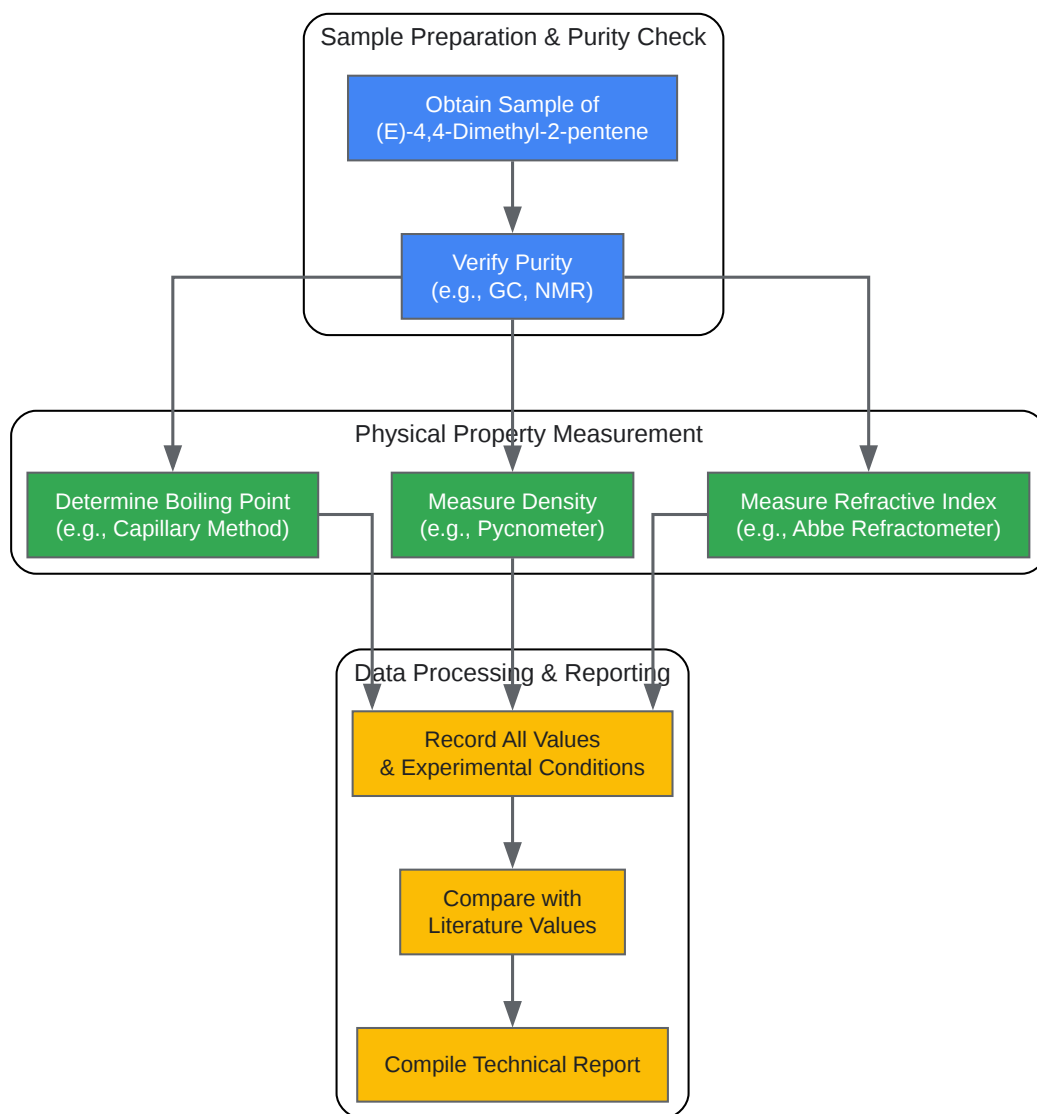
2. Nuclear Magnetic Resonance ( $^1\text{H}$  NMR) Spectroscopy:  $^1\text{H}$  NMR spectroscopy provides detailed information about the structure and electronic environment of hydrogen atoms in a molecule.

- Sample Preparation: A small amount of the sample (5-25 mg) is dissolved in approximately 0.6-0.7 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$ ) in an NMR tube.[\[17\]](#)
- Analysis: The alkenyl protons (hydrogens attached to the double-bonded carbons) in **(E)-4,4-Dimethyl-2-pentene** are expected to show signals in the deshielded region of the spectrum, typically between 4.6 and 5.9 ppm.[\[18\]](#)[\[19\]](#) The coupling constant (J-value) between these protons would be characteristic of a trans relationship, typically in the range of 12-18 Hz.[\[17\]](#)

## Mandatory Visualizations

The following diagrams illustrate the logical workflows for determining the physical properties discussed.

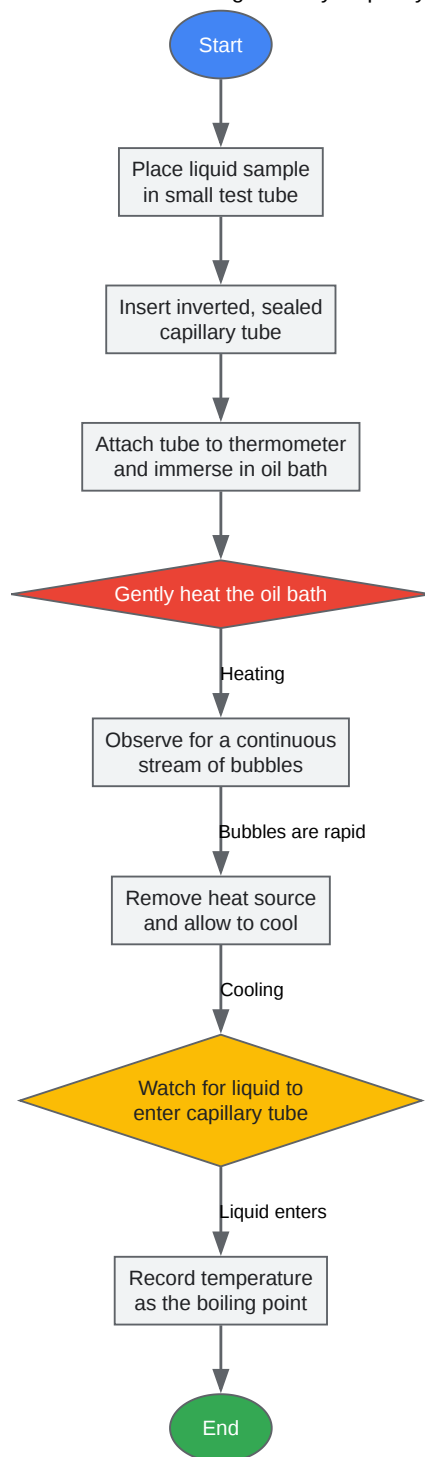
## General Workflow for Physical Property Determination



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Caption: General workflow for determining key physical properties.

## Experimental Workflow: Boiling Point by Capillary Method

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Caption: Step-by-step workflow for boiling point determination.



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- To cite this document: BenchChem. [Physical properties of (E)-4,4-Dimethyl-2-pentene]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b166808#physical-properties-of-e-4-4-dimethyl-2-pentene>]

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